

Essential Safety and Operational Guide for Handling HS80 (Sodium Alkylbenzene Sulfonate)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HS80

Cat. No.: B15573088

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This guide provides immediate and essential safety protocols, logistical procedures, and disposal plans for handling **HS80**, also known as Sodium Alkylbenzene Sulfonate (a common component in products like Nansa **HS80**). The information is tailored for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

HS80 is an anionic surfactant that can cause skin irritation, serious eye damage, and is harmful if swallowed.^{[1][2]} It is crucial to handle this chemical with appropriate care to avoid exposure.

Hazard Classification	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed ^[1]
Skin Irritation	H315	Causes skin irritation ^[1]
Serious Eye Damage	H318	Causes serious eye damage ^[1]

Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	438 mg/kg

This data is for Sodium Dodecylbenzenesulfonate, a representative compound for **HS80**.

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to ensure personal safety when handling **HS80**.

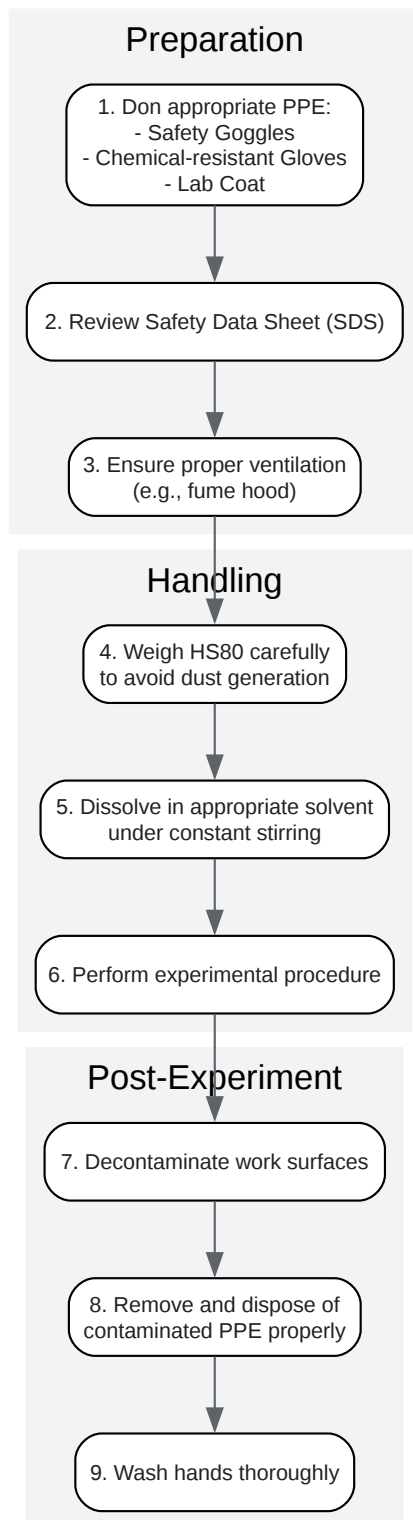
PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	To prevent eye contact which can cause serious damage. [2] [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin irritation from direct contact. [2] [3]
Respiratory Protection	Use a particulate filter respirator where dust may be generated.	To avoid irritation of the respiratory tract.
Protective Clothing	Laboratory coat or other suitable protective clothing.	To minimize skin exposure.

Operational and Handling Protocols

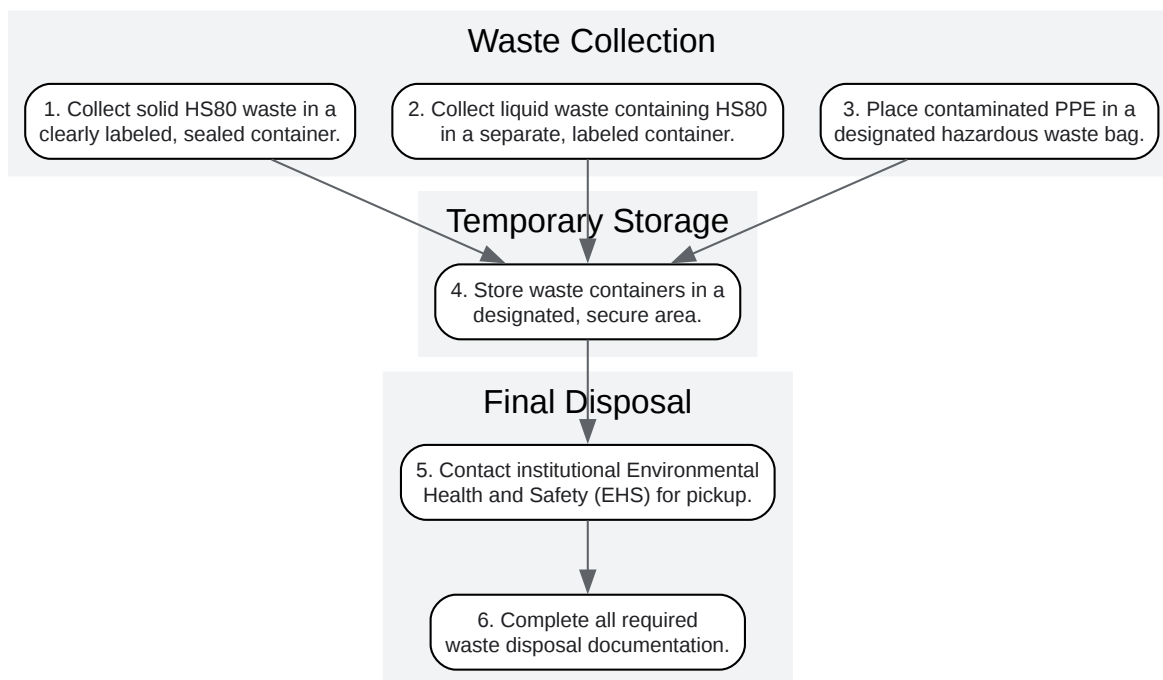
Adherence to the following step-by-step procedures is essential for the safe handling of **HS80** in a laboratory setting.

Experimental Workflow for Handling HS80

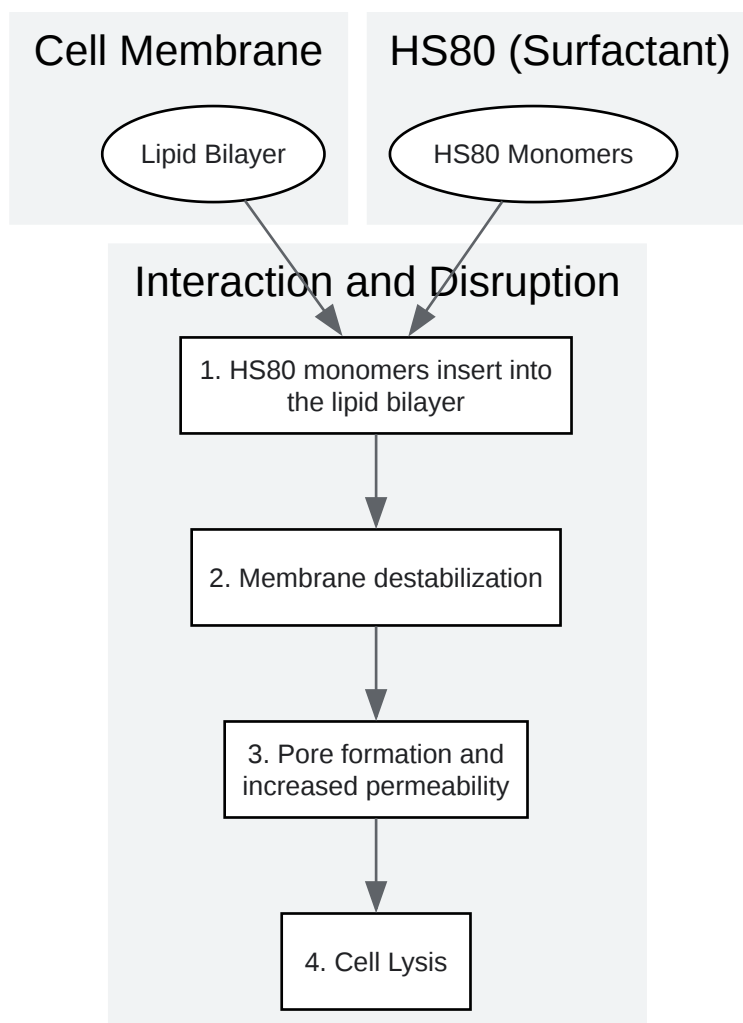
HS80 Handling Workflow



HS80 Waste Disposal Workflow



Surfactant Interaction with Cell Membrane



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References

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- 3. [cdhfinechemical.com](https://www.cdhfinechemical.com) [[cdhfinechemical.com](https://www.cdhfinechemical.com)]
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